

An In-depth Technical Guide to the Safe Handling of 4-Tert-butoxyaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Tert-butoxyaniline**

Cat. No.: **B1279196**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **4-tert-butoxyaniline**. Due to the limited availability of specific toxicological and safety data for **4-tert-butoxyaniline**, this document incorporates data from the closely related structural analog, 4-butoxyaniline, to provide a conservative and precautionary approach to its handling. All personnel should supplement this guide with a thorough review of the substance-specific Safety Data Sheet (SDS) provided by the manufacturer.

Quantitative Safety Data

The following tables summarize the key quantitative safety and toxicological data for **4-tert-butoxyaniline** and its structural analog, 4-butoxyaniline. This information is critical for conducting risk assessments and establishing appropriate laboratory safety protocols.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	C ₁₀ H ₁₅ NO
Molecular Weight	165.23 g/mol [1] [2]
Appearance	Not explicitly available for 4-tert-butoxyaniline. 4-butoxyaniline is a clear dark brown to pale yellow liquid. [2] [3]
Boiling Point	Not explicitly available for 4-tert-butoxyaniline. 4-butoxyaniline: 148-149 °C at 13 mmHg. [2]
Density	Not explicitly available for 4-tert-butoxyaniline. 4-butoxyaniline: 0.992 g/mL at 25 °C. [2]
Flash Point	Not explicitly available for 4-tert-butoxyaniline. 4-butoxyaniline: 113 °C (closed cup). [4]

Table 2: Acute Toxicity Data (Data for 4-Butoxyaniline)

Route of Exposure	Species	Value
Oral LD50	Mouse	500 mg/kg [4]
Dermal LD50		Data not available
Inhalation LC50		Data not available

It is important to note that substituted anilines, as a class, can exhibit significant toxicity. Aniline itself has an oral LD50 in rats ranging from 250 to 930 mg/kg.[\[5\]](#)

Table 3: Fire and Explosion Data (Data for Aniline as a proxy)

Parameter	Value
Lower Explosive Limit (LEL)	1.3% [6]
Upper Explosive Limit (UEL)	11% [7]

Flammability limits for **4-tert-butoxyaniline** are not available. The data for aniline is provided for general awareness of the potential hazards of this class of compounds. The flammability range can be influenced by temperature and pressure.[\[8\]](#)

Table 4: Occupational Exposure Limits (Data for Aniline)

Organization	Limit	Value
OSHA PEL	TWA	5 ppm (19 mg/m ³) [skin] [6]
NIOSH REL	TWA	None established (potential occupational carcinogen) [6]
ACGIH TLV	TWA	2 ppm (7.6 mg/m ³) [skin] [6]

There are no established Permissible Exposure Limits (PEL), Recommended Exposure Limits (REL), or Threshold Limit Values (TLV) for **4-tert-butoxyaniline**. The limits for aniline are provided as a reference for a related compound and highlight the need for stringent exposure controls.

Hazard Identification and GHS Classification

Based on data for similar aromatic amines, **4-tert-butoxyaniline** should be handled as a hazardous substance. The GHS classification for the closely related 4-butoxyaniline indicates the following hazards:

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2A)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system

Experimental Protocols

Adherence to detailed experimental protocols is essential for the safe handling of **4-tert-butoxyaniline**. The following procedures are based on best practices for handling air- and light-sensitive aromatic amines.

Handling and Personal Protective Equipment (PPE)

Objective: To prevent personnel exposure and contamination during the handling and manipulation of **4-tert-butoxyaniline**.

Methodology:

- Engineering Controls: All work with **4-tert-butoxyaniline** must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute. For highly sensitive operations or when handling larger quantities, a glove box under an inert atmosphere (e.g., nitrogen or argon) is recommended.[9]
- Personal Protective Equipment:
 - Eye Protection: Chemical splash goggles and a face shield are mandatory.
 - Hand Protection: Use chemically resistant gloves (e.g., butyl rubber, neoprene, or Viton). Nitrile gloves are not recommended for prolonged contact with aniline derivatives.[10] Always inspect gloves for integrity before use.
 - Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.
- Hygiene Practices:
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
 - Do not eat, drink, or smoke in areas where **4-tert-butoxyaniline** is handled or stored.[11]
 - Remove any contaminated clothing immediately and decontaminate before reuse or dispose of as hazardous waste.

Storage

Objective: To ensure the stability of **4-tert-butoxyaniline** and prevent accidental release or reaction.

Methodology:

- Container: Store in a tightly sealed, light-resistant container (e.g., amber glass bottle) to prevent degradation from light and air exposure.
- Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere (nitrogen or argon).
- Location: Store in a cool, dry, and well-ventilated area, away from direct sunlight and sources of heat or ignition.[\[11\]](#)
- Segregation: Store separately from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[\[4\]](#)

Spill Cleanup

Objective: To safely and effectively decontaminate an area following a spill of **4-tert-butoxyaniline**.

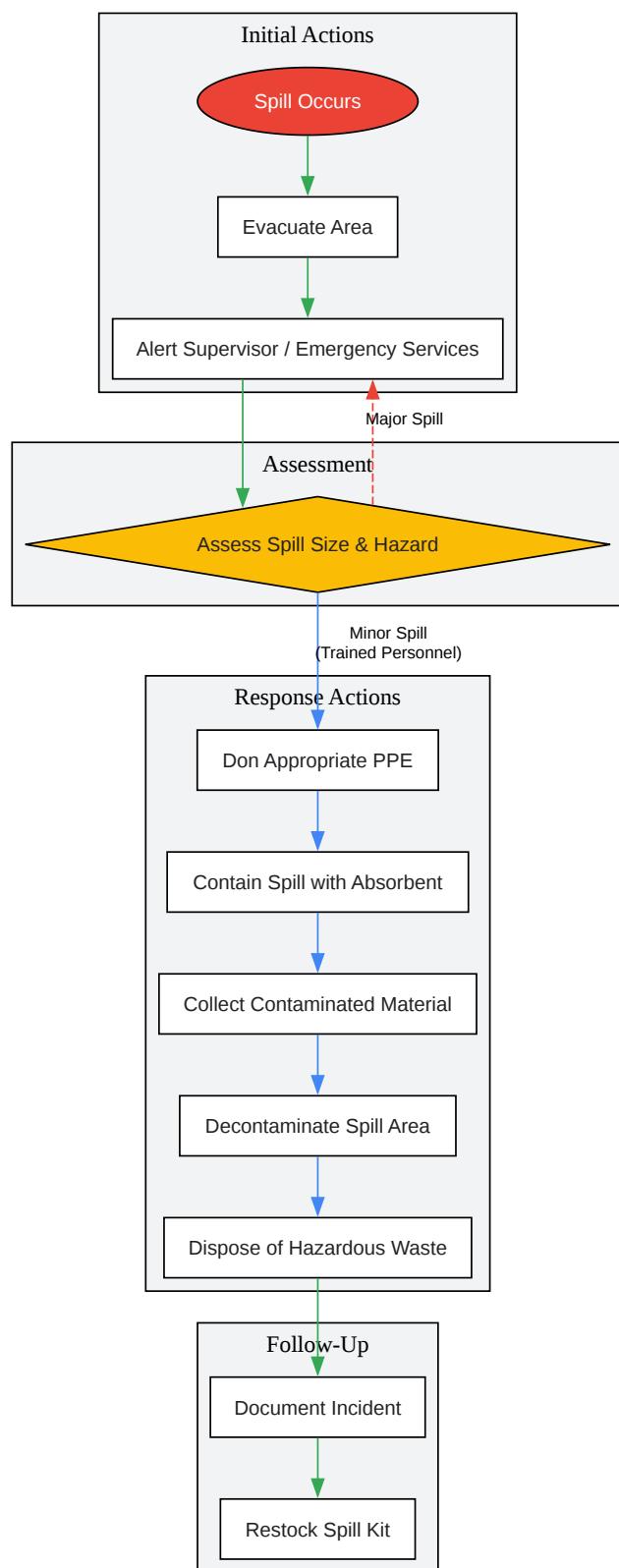
Methodology:

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.
 - If the spill is large or involves a significant release of vapors, contact your institution's emergency response team.[\[10\]](#)
 - Eliminate all ignition sources.
- Containment:

- Wearing the appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or a commercial spill kit for aromatic amines.[9][12] Do not use combustible materials like paper towels to absorb the initial spill.[13]
- Cleanup:
 - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable cleaning agent (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.
- Ventilation: Ensure the area is well-ventilated during and after the cleanup process.

Visualized Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of **4-tert-butoxyaniline**.



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Caption: Workflow for **4-tert-butoxyaniline** Spill Response.

This technical guide is intended to provide a foundation for the safe handling of **4-tert-butoxyaniline**. It is not a substitute for a substance-specific risk assessment and the guidance of a qualified safety professional. Always consult the manufacturer's Safety Data Sheet for the most current and comprehensive information.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4-Tert-butoxyaniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1279196#4-tert-butoxyaniline-safety-data-sheet-and-handling-precautions>]

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